

An In-depth Technical Guide to the Chemical Properties of Basic Lead Carbonate

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Compound of Interest

Compound Name: Basic lead carbonate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **basic lead carbonate**, a compound of significant historical and industrial importance. The information is presented to support research, development, and quality control activities.

Chemical Identity and Composition

Basic lead carbonate, also known as white lead or hydrocerussite, is a complex inorganic salt containing both carbonate and hydroxide ions.^[1] Its chemical formula is most accurately represented as $2\text{PbCO}_3 \cdot \text{Pb}(\text{OH})_2$.^{[2][3][4]} This stoichiometry distinguishes it from the simpler lead(II) carbonate (PbCO_3), known as cerussite.^[2] The presence of lead hydroxide within the crystal structure significantly influences its chemical and physical properties.^[2]

Table 1: Chemical Identification of **Basic Lead Carbonate**

Identifier	Value	Reference(s)
Chemical Name	Trilead bis(carbonate) dihydroxide	[5]
Synonyms	White lead, hydrocerussite, lead(II) carbonate basic	[2][3]
CAS Number	1319-46-6	[5]
Chemical Formula	$(\text{PbCO}_3)_2 \cdot \text{Pb}(\text{OH})_2$ or $\text{C}_2\text{H}_2\text{O}_8\text{Pb}_3$	[2][5]
Molecular Weight	775.63 g/mol	[1][2]

Physicochemical Properties

Basic lead carbonate is a dense, white crystalline powder.[2][6] Its physical properties have historically made it a valuable pigment.[3]

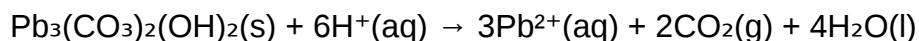
Table 2: Physicochemical Data for **Basic Lead Carbonate**

Property	Value	Reference(s)
Appearance	White crystals or powder	[2]
Density	6.14 g/cm ³	[2][6]
Melting Point	Decomposes at 400°C	[2][6]
Solubility in Water	Insoluble	[4][6]
Solubility in Other Solvents	Soluble in dilute acids (e.g., acetic acid, nitric acid); Insoluble in ethanol	[4][6][7]

Chemical Reactivity and Behavior

Basic lead carbonate is practically insoluble in water and ethanol.[6][7] However, it readily dissolves in dilute nitric acid and acetic acid.[6][8] This reactivity with acids is a key

characteristic, leading to the formation of soluble lead salts and the evolution of carbon dioxide gas.[9][10] The reaction with acids is a classic acid-carbonate reaction, which can be generalized as:



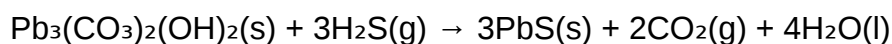
The reaction with dilute sulfuric acid is initially rapid but stops after some time due to the formation of an insoluble layer of lead(II) sulfate (PbSO_4) on the surface of the **basic lead carbonate**, which prevents further reaction.[11]

Basic lead carbonate undergoes thermal decomposition upon heating. The decomposition process is complex and occurs in stages, with the final products being lead oxides and carbon dioxide.[12][13] The decomposition begins at temperatures around 250°C and is complete at approximately 400°C , yielding lead(II) oxide (PbO).[2][14] The process involves the initial loss of water from the hydroxide groups, followed by the release of carbon dioxide from the carbonate groups, with the formation of various lead carbonate-oxide intermediates.[12]

The decomposition pathway in static air can be summarized as follows:

- Initial Decomposition: Formation of lead carbonate oxides such as $2\text{PbCO}_3 \cdot \text{PbO}$. [12]
- Intermediate Stages: Further loss of CO_2 to form other intermediates like $\text{PbCO}_3 \cdot \text{PbO}$ and $\text{PbCO}_3 \cdot 2\text{PbO}$. [12]
- Final Decomposition: Complete conversion to lead(II) oxide (PbO). [12][14]

A notable reaction of **basic lead carbonate** is its darkening in the presence of hydrogen sulfide (H_2S). [6][7] This is due to the formation of black lead(II) sulfide (PbS):



This reaction has been a significant factor in the discoloration of historical paintings where lead white was used as a pigment.

Experimental Protocols

A common laboratory method for the synthesis of **basic lead carbonate** involves the reaction of a soluble lead salt, such as lead(II) acetate, with a source of carbonate ions, typically by

bubbling carbon dioxide gas through the solution.[4]

Protocol:

- Prepare a dilute aqueous solution of lead(II) acetate.
- Slowly bubble carbon dioxide gas through the solution while maintaining constant stirring.
- A white precipitate of **basic lead carbonate** will form.
- The reaction conditions, such as temperature and pH, must be carefully controlled to ensure the desired stoichiometry.[4]
- The precipitate is then filtered, washed with deionized water to remove any soluble impurities, and dried.[15]

Another method involves the reaction of a lead acetate solution with ammonium carbonate.[16]

The thermal decomposition of **basic lead carbonate** can be quantitatively studied using TGA and DSC.

TGA Protocol:

- A small, accurately weighed sample (typically 10-20 mg) of **basic lead carbonate** is placed in a TGA crucible.[17]
- The crucible is placed on a sensitive microbalance within a furnace.
- The sample is heated at a controlled rate (e.g., 10°C/min) under a specific atmosphere (e.g., static air, nitrogen).[18]
- The TGA instrument continuously records the mass of the sample as a function of temperature.
- The resulting thermogram will show distinct mass loss steps corresponding to the loss of water and carbon dioxide.[18]

DSC Protocol:

- A small sample of **basic lead carbonate** is placed in a DSC pan, and an empty reference pan is also prepared.
- Both pans are heated or cooled at a controlled rate in the DSC furnace.[18]
- The instrument measures the difference in heat flow between the sample and the reference.
- The resulting DSC curve will show endothermic or exothermic peaks corresponding to thermal events such as decomposition.[19]

The solubility of **basic lead carbonate** in dilute acid can be determined through a simple dissolution test.

Protocol:

- Weigh a known amount of **basic lead carbonate**.
- Add the solid to a beaker containing a measured volume of dilute acetic acid or nitric acid.[20]
- Stir the mixture, and gently heat if necessary, until the solid is completely dissolved.[20]
- The concentration of the resulting lead salt solution can then be determined using appropriate analytical techniques, such as atomic absorption spectroscopy or inductively coupled plasma mass spectrometry, to quantify the amount of lead that dissolved.

Safety and Handling

Basic lead carbonate is toxic by inhalation and ingestion.[6][7] It is a suspected carcinogen and teratogen.[7] Appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, should be used when handling this compound to avoid exposure.[6] All work should be conducted in a well-ventilated area or a fume hood. Waste material must be disposed of as hazardous waste.[6]

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